

Reproducibility Guide: Synthesis of 2-Amino-3-fluoro-N-methylbenzamide

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Compound of Interest

Compound Name: 2-Amino-3-fluoro-N-methylbenzamide

CAS No.: 1017789-26-2

Cat. No.: B1370968

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Executive Summary & Route Comparison

The synthesis of **2-amino-3-fluoro-N-methylbenzamide** (CAS: 1017789-26-2) presents a specific chemoselective challenge: amidation of the carboxylic acid must occur without interference from the unprotected aniline (amino group) at the ortho position.

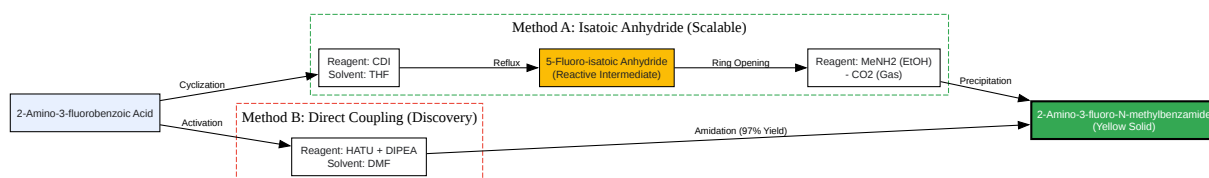
While direct acid chloride formation (using

) often leads to polymerization or sulfinylamine byproducts due to the free amine, two superior strategies exist.

Feature	Method A: Isatoic Anhydride (Recommended)	Method B: HATU Coupling (Alternative)
Mechanism	Cyclization to reactive intermediate, then ring opening.	Direct activation of carboxylic acid.
Atom Economy	High (Byproduct is).	Low (Large peptide coupling byproducts).
Scalability	Excellent (No chromatography often required).	Poor (Expensive reagents, difficult purification).
Yield	>85% (Robust).	~97% (Small scale).[1]
Purity Profile	High (Main impurity is unreacted acid).	Moderate (Urea/guanidinium byproducts).
Cost	Low (CDI is cheap).	High (HATU is expensive).[2]

Synthetic Pathway Visualization

The following diagram illustrates the decision logic and chemical pathways for both methods.



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Caption: Comparative synthetic workflows. Method A utilizes a reactive cyclic intermediate to protect the amine and activate the acid simultaneously.

Detailed Experimental Protocols

Method A: The Isatoic Anhydride Route (Gold Standard)

Best for: Multigram to Kilogram scale, ensuring high purity without column chromatography.

Mechanistic Insight: This reaction proceeds via the formation of 5-fluoro-1H-benzo[d][1,3]oxazine-2,4-dione (5-fluoro isatoic anhydride). This intermediate effectively "protects" the amine and "activates" the carbonyl. Nucleophilic attack by methylamine at the C4 carbonyl releases

and the free amine, driving the reaction to completion irreversibly.

Protocol:

- Activation: Charge a dry flask with 2-amino-3-fluorobenzoic acid (1.0 equiv) and anhydrous THF (10 mL/g).
- Cyclization: Add 1,1'-Carbonyldiimidazole (CDI) (1.2 equiv) portion-wise at room temperature.
 - Critical Parameter: Monitor gas evolution (). Do not seal the vessel.
 - Step: Heat to reflux (65°C) for 2–3 hours until TLC/LCMS shows consumption of starting material.
- Ring Opening: Cool the mixture to 0°C. Slowly add Methylamine (33% in EtOH or 2M in THF, 3.0 equiv).
 - Observation: Vigorous gas evolution () will occur.
- Workup: Stir at room temperature for 2 hours.
 - Concentrate the solvent under reduced pressure.
 - Resuspend the residue in water (or dilute

).

- Filter the resulting precipitate. Wash with cold water and hexanes.
- Result: The product is obtained as a solid (typically off-white to yellow).

Method B: The HATU Coupling Route

Best for: <100mg scale, high-throughput library generation.

Protocol:

- Dissolve 2-amino-3-fluorobenzoic acid (1.0 equiv) in DMF (0.1–0.2 M).
- Add DIPEA (3.0 equiv) and HATU (1.2 equiv). Stir for 5 minutes to activate the acid.
- Add Methylamine hydrochloride (1.5 equiv).
- Stir at ambient temperature for 2–12 hours.
- Workup: Dilute with EtOAc, wash with saturated

(to remove DMF),

, and brine. Dry over

.

- Yield: Reported as 97% (Yellow solid).

Analytical Data & Validation

To ensure reproducibility, compare your isolated product against these specifications.

Parameter	Specification	Notes
Appearance	Yellow to Off-White Solid	Color intensity may vary with trace oxidation.
Molecular Weight	168.17 g/mol	LCMS [M+H] ⁺ = 169.2
¹ H NMR (DMSO-d ₆)	~2.8 (d, 3H,)	Characteristic doublet for methyl amide.
¹ H NMR (Aromatic)	~6.5 - 7.5 (m, 3H)	Splitting patterns complex due to F-coupling.
¹⁹ F NMR	~ -135 ppm	Diagnostic shift for 3-F substituent.

Troubleshooting Matrix:

Issue	Probable Cause	Corrective Action
Low Yield (Method A)	Incomplete ring opening.	Increase equivalents of Methylamine; ensure reaction time >2h.
Sticky Solid/Oil	Residual DMF (Method B).	Wash organic layer 3x with 5% LiCl solution or water.
Impurity: Dimer	Self-coupling of anthranilic acid.	Ensure CDI is added slowly; maintain dilute conditions.

References

- Optimization of 2,3-Dihydroquinazolinone-3-carboxamides as Antimalarials Targeting Pf
 - Source: Journal of Medicinal Chemistry (ACS Public
 - Context: Describes the specific synthesis of **2-Amino-3-fluoro-N-methylbenzamide** (Compound 105)
 - URL:[[Link](#)]

- Method for preparing 2-amino-5-chloro-3-methylbenzoic acid (Isatoic Anhydride Protocol Grounding).
- Synthesis of Isatoic Anhydride Derivatives.

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Sources

- 1. Optimization of 2,3-Dihydroquinazolinone-3-carboxamides as Antimalarials Targeting PfATP4 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Method for preparing 2-amino-5-chloro-3-methylbenzoic acid - Eureka | Patsnap [eureka.patsnap.com]
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